

Physical and chemical properties of 4-[(Methylamino)methyl]phenol

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Compound of Interest

Compound Name: 4-[(Methylamino)methyl]phenol

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An In-depth Technical Guide to 4-[(Methylamino)methyl]phenol

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the physical and chemical properties of **4-[(Methylamino)methyl]phenol** (CAS No: 78507-19-4), a versatile phenolic compound with significant potential in organic synthesis and drug development. This document delves into its structural attributes, physicochemical parameters, spectral characteristics, and reactivity. Furthermore, it offers detailed experimental protocols for its synthesis and characterization, aiming to equip researchers with the essential knowledge for its effective utilization.

Introduction

4-[(Methylamino)methyl]phenol, also known as p-hydroxybenzylmethylamine or p-N-methylaminomethylphenol, is an organic compound featuring a phenol ring substituted with a methylaminomethyl group at the para position.^[1] Its structure combines the reactivity of a phenol with the basicity of a secondary amine, making it a valuable building block in the synthesis of more complex molecules, including pharmaceuticals, dyes, and polymers.^[1] Understanding its fundamental properties is crucial for its application in medicinal chemistry and materials science. This guide serves as a detailed resource for professionals engaged in research and development involving this compound.

Molecular Structure and Identification

The molecular structure of **4-[(Methylamino)methyl]phenol** is characterized by a central benzene ring, a hydroxyl group (-OH), and a methylaminomethyl group (-CH₂NHCH₃) at positions 1 and 4, respectively.

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Sources

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